

In-Depth Technical Guide to the Safety of Fmoc-N-PEG36-acid

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Compound of Interest

Compound Name: *Fmoc-N-PEG36-acid*

Cat. No.: *B8006581*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **Fmoc-N-PEG36-acid** (Fmoc-N-amido-PEG36-acid), a high molecular weight PEG derivative commonly utilized in bioconjugation, drug delivery, and peptide synthesis. Due to the limited availability of a specific, official Safety Data Sheet (SDS) for this compound, this document synthesizes information from various suppliers and related PEG compounds to offer a thorough safety profile.

Chemical and Physical Properties

Fmoc-N-PEG36-acid is a heterobifunctional linker possessing a fluorenylmethyloxycarbonyl (Fmoc) protected amine and a terminal carboxylic acid. The long polyethylene glycol (PEG) chain enhances solubility and reduces immunogenicity of conjugated molecules.^[1]

It is important to note that two CAS numbers are frequently associated with this compound: 756526-01-9^[2] and 2649489-46-1.^[3] Researchers should verify the specific CAS number associated with their product.

Table 1: Physical and Chemical Properties of **Fmoc-N-PEG36-acid**

Property	Value	Source(s)
Synonyms	Fmoc-N-amido-PEG36-acid, Fmoc-NH-PEG36-acid, Fmoc-PEG-acid, Fmoc-PEG1500-acid	[4]
CAS Number	756526-01-9, 2649489-46-1	[2][3]
Molecular Formula	C ₉₀ H ₁₆₁ NO ₄₀	[3]
Molecular Weight	~1897.22 g/mol	[2]
Appearance	White solid or viscous liquid	[4][5]
Solubility	Soluble in water, methylene chloride, acetonitrile, DMAC, and DMSO	[1]
Purity	Typically >95%	[4]

Hazard Identification and Classification

Based on available safety data sheets for identical or closely related compounds, **Fmoc-N-PEG36-acid** is generally not classified as a hazardous substance. However, as with all laboratory chemicals, it should be handled with care. Some sources for similar PEG compounds suggest potential for mild irritation.

Table 2: GHS Hazard Classification (Anticipated)

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin corrosion/irritation	Not Classified	None	No Signal Word	Not Applicable
Serious eye damage/eye irritation	Not Classified	None	No Signal Word	Not Applicable
Specific target organ toxicity	Not Classified	None	No Signal Word	Not Applicable

Note: This classification is based on available data for similar compounds and may not be exhaustive. Always refer to the supplier-specific SDS.

Handling, Storage, and First Aid

Proper handling and storage are crucial to maintain the integrity and safety of **Fmoc-N-PEG36-acid**.

Handling and Personal Protective Equipment (PPE)

Standard laboratory procedures should be followed. Use in a well-ventilated area and avoid inhalation of any dust or vapors. Personal protective equipment, including safety glasses, gloves, and a lab coat, is recommended.

Storage

Fmoc-N-PEG36-acid is hygroscopic and should be stored in a tightly sealed container under an inert atmosphere.^[1] Recommended storage is at -20°C, desiccated, and protected from light.^[6] Allow the product to come to room temperature before opening to prevent moisture condensation.^[1]

First Aid Measures

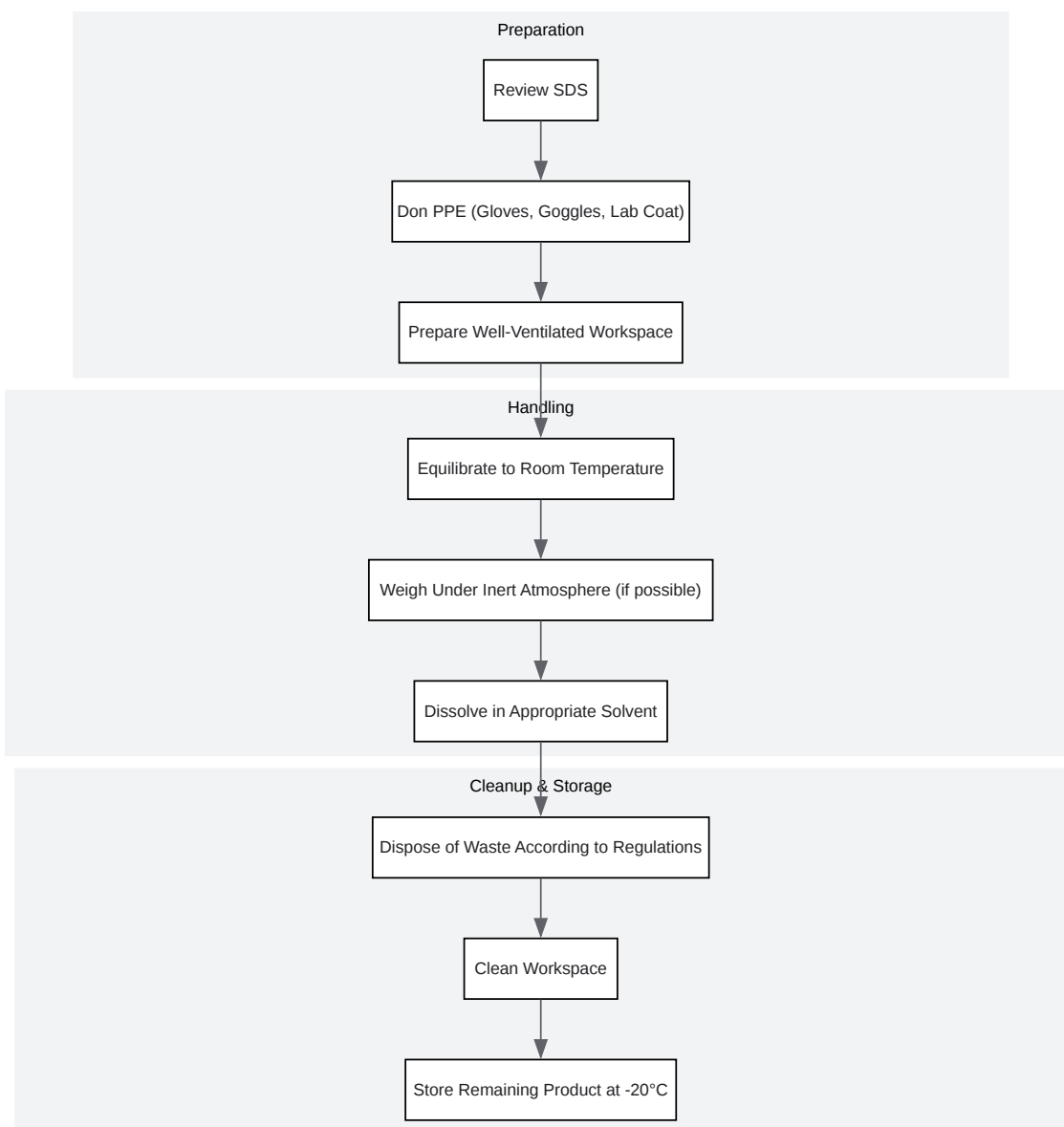
Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.

Experimental Protocols and Logical Workflows

General Handling Workflow

The following diagram outlines a general workflow for handling **Fmoc-N-PEG36-acid** in a laboratory setting.

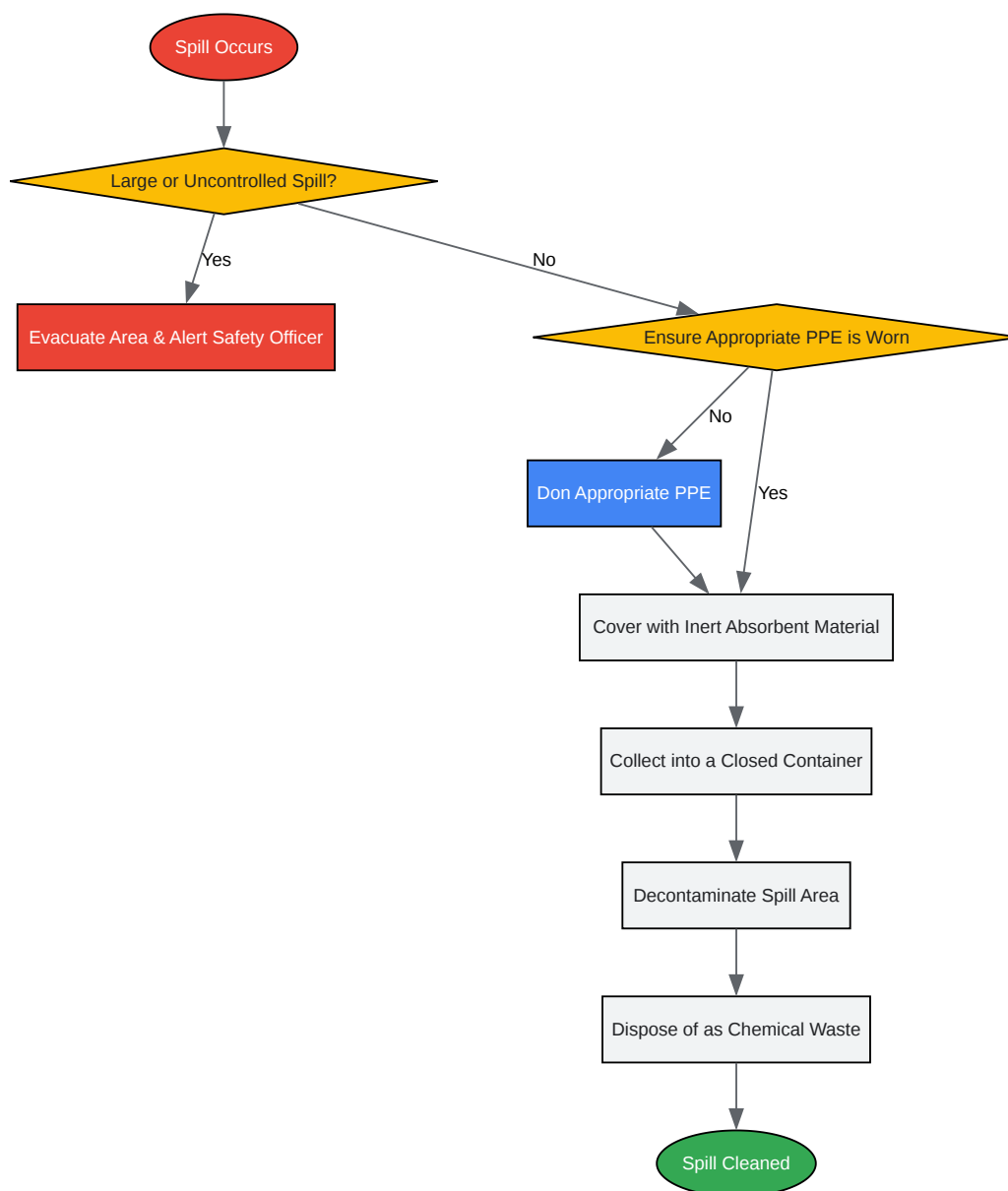


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Caption: General laboratory workflow for handling **Fmoc-N-PEG36-acid**.

Spill Response Protocol

In the event of a spill, the following decision-making process should be followed.



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Caption: Decision tree for responding to a spill of **Fmoc-N-PEG36-acid**.

Stability and Reactivity

Fmoc-N-PEG36-acid is generally stable under recommended storage conditions. Avoid strong oxidizing agents. Hazardous decomposition products are not expected under normal use, but thermal decomposition may produce carbon and nitrogen oxides.

Toxicological and Ecological Information

Detailed toxicological and ecological studies for **Fmoc-N-PEG36-acid** are not readily available. However, PEG compounds are generally considered to have low toxicity and are not expected to pose a significant ecological hazard.

Disclaimer: This document is intended for informational purposes only and does not replace a formal Safety Data Sheet (SDS). Always consult the SDS provided by the manufacturer for the most accurate and up-to-date safety information.

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